

A Comprehensive Technical Guide to the Physical Properties of Dimethyl Sulfite

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl sulfite ((CH₃O)₂SO), a sulfite ester, is a colorless liquid utilized as an additive in some polymers to prevent oxidation and is explored as a potentially useful high-energy battery electrolyte solvent.[1] Its distinct physical properties are crucial for its application in various chemical syntheses and industrial processes. This guide provides an in-depth overview of the core physical characteristics of **dimethyl sulfite**, detailed experimental protocols for their measurement, and visualizations of relevant chemical and experimental workflows.

Physical Properties of Dimethyl Sulfite

The quantitative physical properties of **dimethyl sulfite** are summarized in the table below for easy reference and comparison. These values have been compiled from various chemical data sources.



Property	Value
Molecular Formula	C ₂ H ₆ O ₃ S
Molecular Weight	110.13 g/mol [1][2][3][4]
Appearance	Clear, colorless to light yellow liquid[1][2][3][5]
Density	1.294 g/mL at 25 °C[6][7][8][9]
1.290 g/mL[2][4]	
Boiling Point	126-127 °C[2][6][7][8]
126 °C[1][4][5]	
Melting Point	0 °C[8]
Refractive Index (n20/D)	1.4085 to 1.4105[2][10]
1.410[7][9]	
1.409[4]	
Flash Point	30 °C (closed cup)[2][11]
38 °C (closed cup)[6][7]	
Vapor Pressure	14.4 mmHg at 25 °C[8][12]
Solubility	Very soluble in water[2][5]. Soluble in DMF, slightly soluble in nonpolar solvents.[2]
Surface Tension	34.23 dyn/cm[4]
Dipole Moment	2.84 D[4]

Experimental Protocols

The following are detailed methodologies for the experimental determination of key physical properties of liquid **dimethyl sulfite**.

Determination of Boiling Point (Thiele Tube Method)



The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure. The Thiele tube method is a common and efficient technique for this measurement.

[13]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end),
 rubber band, heating oil (e.g., mineral oil), and a heat source (Bunsen burner).
- Procedure:
 - Fill the Thiele tube with heating oil to a level just above the top of the side arm.
 - Place a small amount (approx. 0.5 mL) of **dimethyl sulfite** into the small test tube.
 - Insert the capillary tube, sealed end up, into the dimethyl sulfite sample.
 - Attach the test tube to the thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.
 - Suspend the thermometer and sample assembly in the Thiele tube, ensuring the sample is immersed in the oil.[13]
 - Gently heat the side arm of the Thiele tube with a small flame. This design promotes convection, ensuring uniform heating of the oil bath.
 - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the boiling point.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[14]

Determination of Density (Pycnometer Method)



Density is the mass per unit volume of a substance. A pycnometer, or specific gravity bottle, is used for precise density measurements of liquids.[11][15]

- Apparatus: Pycnometer (a glass flask with a close-fitting stopper containing a capillary tube), analytical balance, and a constant temperature water bath.
- Procedure:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on an analytical balance (m₁).
 - Fill the pycnometer with distilled water of a known temperature and density. Insert the stopper, allowing excess water to exit through the capillary. Ensure no air bubbles are trapped.
 - Place the filled pycnometer in a constant temperature water bath (e.g., 25 °C) to allow it to reach thermal equilibrium.
 - Remove the pycnometer, carefully dry the exterior, and weigh it (m₂).
 - Empty and dry the pycnometer completely.
 - Fill the pycnometer with dimethyl sulfite, and repeat steps 3-5 to obtain the weight of the pycnometer filled with the sample (m₃).
 - Calculation:
 - Mass of water = m₂ m₁
 - Volume of pycnometer (at 25 °C) = (Mass of water) / (Density of water at 25 °C)
 - Mass of **dimethyl sulfite** = m₃ m₁
 - Density of dimethyl sulfite = (Mass of dimethyl sulfite) / (Volume of pycnometer)

Determination of Refractive Index (Abbe Refractometer)



The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is measured using an Abbe refractometer.[6][16]

 Apparatus: Abbe refractometer, constant temperature water bath, light source (typically a sodium lamp or white light with a compensator), and a dropper.

Procedure:

- Ensure the refractometer prisms are clean and dry.
- Calibrate the instrument using a standard sample with a known refractive index, such as distilled water (n_D = 1.3330 at 20 °C).[6]
- Connect the refractometer to a constant temperature water bath set to the desired temperature (e.g., 20 °C). Allow time for the prisms to equilibrate.
- Using a clean dropper, place 2-3 drops of dimethyl sulfite onto the surface of the measuring prism.
- Close the hinged prism assembly gently. The liquid will form a thin film between the two prisms.
- Look through the eyepiece and adjust the light source and mirror for optimal illumination.
- Rotate the coarse adjustment knob until the light and dark fields appear in the field of view.
- If color fringes are visible at the borderline, turn the compensator knob until the boundary becomes a sharp, achromatic line.
- Turn the fine adjustment knob to center the sharp boundary line precisely on the crosshairs of the eyepiece.
- Read the refractive index value directly from the instrument's scale.

Determination of Viscosity (Ostwald Viscometer)

Viscosity is a measure of a fluid's resistance to flow. The Ostwald viscometer, a type of capillary viscometer, is commonly used to measure the viscosity of liquids.[4][7]



 Apparatus: Ostwald viscometer, constant temperature water bath, stopwatch, pipette, and a suction bulb.


Procedure:

- Clean and dry the viscometer thoroughly.
- Mount the viscometer vertically in a constant temperature water bath.
- Using a pipette, introduce a precise volume of a reference liquid (e.g., water) into the larger bulb of the viscometer.
- Allow the viscometer to reach thermal equilibrium with the bath (at least 30 minutes).[7]
- Using a suction bulb, draw the liquid up through the capillary tube until the meniscus is above the upper timing mark (E).
- Release the suction and accurately measure the time (t1) it takes for the meniscus to fall from the upper mark (E) to the lower mark (F).
- Repeat the measurement several times to ensure consistency.
- Clean and dry the viscometer, then repeat the entire procedure with dimethyl sulfite to obtain its flow time (t₂).
- o Calculation: The viscosity of the unknown liquid (η_2) can be calculated relative to the reference liquid (η_1) using the following formula, provided the densities (ρ_1 and ρ_2) are known:
 - $\eta_2 / \eta_1 = (\rho_2 * t_2) / (\rho_1 * t_1)$

Visualizations

The following diagrams illustrate key processes and relationships relevant to the study of **dimethyl sulfite**.






Click to download full resolution via product page


Caption: Synthesis pathway for dimethyl sulfite.





Click to download full resolution via product page

Caption: Workflow for physical property analysis.





Click to download full resolution via product page

Caption: Influence of intermolecular forces.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Determination of Boiling Point of Organic Compounds GeeksforGeeks [geeksforgeeks.org]
- 2. Determination of viscosity of liquid using Ostwald's viscometer [pharmacyinfoline.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. scribd.com [scribd.com]
- 5. quora.com [quora.com]
- 6. hinotek.com [hinotek.com]
- 7. Determination of Viscosity by Using Ostwald-type, Suspended-level and Rotating Viscometer | Pharmaguideline [pharmaguideline.com]
- 8. ised-isde.canada.ca [ised-isde.canada.ca]
- 9. scribd.com [scribd.com]
- 10. CN1339033A Method of producing dimethyl sulfite Google Patents [patents.google.com]
- 11. che.utah.edu [che.utah.edu]
- 12. Properties of Liquids [chemed.chem.purdue.edu]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. uomus.edu.iq [uomus.edu.iq]
- 15. fpharm.uniba.sk [fpharm.uniba.sk]
- 16. wp.optics.arizona.edu [wp.optics.arizona.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Dimethyl Sulfite]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b146792#physical-properties-of-dimethyl-sulfite-liquid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com